

Phenylglyoxylate chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phenylglyoxylate*

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Phenylglyoxylate: A Comprehensive Technical Guide

This guide provides an in-depth overview of the chemical structure, properties, synthesis, and biological relevance of **phenylglyoxylate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Nomenclature

Phenylglyoxylate is the carboxylate anion derived from phenylglyoxylic acid. It is classified as a 2-oxo monocarboxylic acid, where the aldehyde hydrogen of glyoxylic acid is substituted by a phenyl group.^{[1][2]}

The IUPAC name for the acidic form, phenylglyoxylic acid, is oxo(phenyl)acetic acid or 2-oxo-2-phenylacetic acid.^{[1][2]} Consequently, the IUPAC name for the conjugate base is oxo(phenyl)acetate.

Common synonyms for phenylglyoxylic acid include benzoylformic acid, α -ketophenylacetic acid, and phenylglyoxalic acid.^{[1][2][3]} The corresponding synonyms for the anion are benzoylformate and **phenylglyoxylate**.

Chemical Structures:

- Phenylglyoxylic Acid:

- Chemical Formula: C₈H₆O₃
- SMILES: O=C(C(=O)O)c1ccccc1
- InChI: InChI=1S/C8H6O3/c9-7(8(10)11)6-4-2-1-3-5-6/h1-5H,(H,10,11)
- **Phenylglyoxylate** (anion):
 - Chemical Formula: C₈H₅O₃⁻
 - SMILES: O=C(C(=O)[O-])c1ccccc1
 - InChI: InChI=1S/C8H6O3/c9-7(8(10)11)6-4-2-1-3-5-6/h1-5H,(H,10,11)/p-1

Physicochemical Properties

A summary of the key physicochemical properties of phenylglyoxylic acid and its common esters, methyl **phenylglyoxylate** and ethyl **phenylglyoxylate**, is presented below.

Table 1: Physicochemical Properties of Phenylglyoxylic Acid and its Esters

Property	Phenylglyoxylic Acid	Methyl Phenylglyoxylate	Ethyl Phenylglyoxylate
Molecular Formula	C ₈ H ₆ O ₃	C ₉ H ₈ O ₃	C ₁₀ H ₁₀ O ₃
Molecular Weight	150.13 g/mol [1][3]	164.16 g/mol [4]	178.18 g/mol [5]
Appearance	Colorless to light yellow crystalline solid[1][2]	Liquid	Clear colorless to yellow liquid
Melting Point	64-66 °C[1][3]	17 °C[6]	Not applicable
Boiling Point	163 °C at 15 mmHg[1]	>113 °C (flash point) [6]	138-139 °C at 18 mmHg
Solubility in Water	920 g/L at 0 °C[1]	Not specified	1143 mg/L at 25 °C
pKa	2.15[3]	Not applicable	Not applicable
CAS Number	611-73-4[1][2]	15206-55-0[4]	1603-79-8

Experimental Protocols

Phenylglyoxylic acid is a valuable building block in organic synthesis.[\[3\]](#) Several methods for its preparation have been established.

Synthesis of Phenylglyoxylic Acid via Oxidation of Mandelic Acid

A common laboratory-scale synthesis involves the oxidation of mandelic acid using an oxidizing agent like potassium permanganate.[\[3\]](#)

Protocol:

- Dissolve mandelic acid in water.
- Slowly add a solution of potassium permanganate to the mandelic acid solution while maintaining a controlled temperature.
- The reaction mixture is typically stirred for several hours until the purple color of the permanganate disappears, indicating the completion of the oxidation.
- The resulting manganese dioxide precipitate is removed by filtration.
- The filtrate is then acidified, leading to the precipitation of phenylglyoxylic acid.
- The crude product can be purified by recrystallization from a suitable solvent, such as a mixture of benzene and petroleum ether.

Synthesis of Phenylglyoxylic Acid via Hydrolysis of Benzoyl Cyanide

An alternative route to phenylglyoxylic acid is the hydrolysis of benzoyl cyanide.[\[3\]](#)

Protocol:

- Benzoyl cyanide is treated with a strong acid, such as concentrated hydrochloric acid.[\[7\]](#)

- The mixture is heated and stirred for an extended period to ensure complete hydrolysis of the nitrile group to a carboxylic acid and the ketone.[7]
- After cooling, the reaction mixture is poured into water and extracted with an organic solvent like chloroform.[7]
- The organic extract is dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure.[7]
- The resulting crude phenylglyoxylic acid can be further purified by vacuum distillation or recrystallization.[7]

Biological Significance and Metabolic Pathways

Phenylglyoxylate is a known human xenobiotic metabolite.[2][8] Its presence in urine is often used as a biomarker for exposure to styrene.[9] Styrene, an industrial chemical used in the production of plastics and resins, is metabolized in the body to mandelic acid and subsequently to phenylglyoxylic acid before excretion.[9]

Styrene Metabolism Pathway

The metabolic conversion of styrene to its excretable metabolites involves a series of enzymatic reactions, primarily occurring in the liver.



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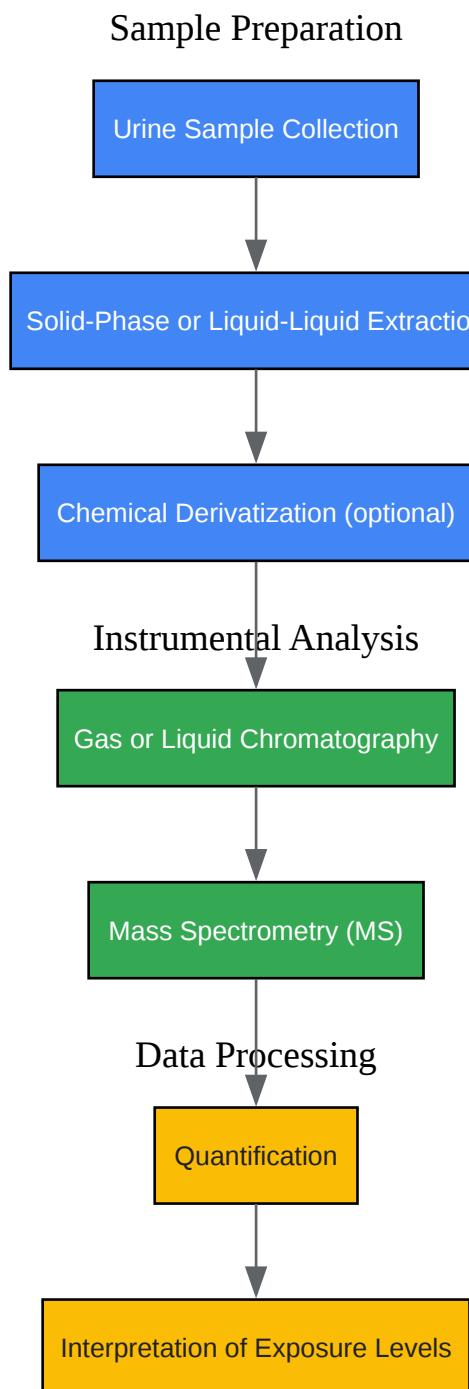
Styrene metabolism to phenylglyoxylic acid.

Role in Glyoxylate Metabolism

As a derivative of glyoxylate acid, **phenylglyoxylate** can be involved in the broader context of glyoxylate and dicarboxylate metabolism.[10] Glyoxylate metabolism is a crucial set of pathways involved in the conversion of fats to carbohydrates and the detoxification of certain compounds.

Logical Workflow for Biomarker Analysis

The determination of phenylglyoxylic acid in urine as a biomarker for styrene exposure follows a logical experimental workflow.



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Workflow for **phenylglyoxylate** biomarker analysis.

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- To cite this document: BenchChem. [Phenylglyoxylate chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1224774#phenylglyoxylate-chemical-structure-and-iupac-name>

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